

Trans-Dihydrolisuride: A Technical Guide to Synthesis and Chemical Properties

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Compound of Interest

Compound Name: TDHL

Cat. No.: B126555

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Abstract

Trans-dihydrolisuride, also known as terguride, is a semi-synthetic ergoline derivative with a unique pharmacological profile. It acts as a partial agonist at dopamine D2 receptors and an antagonist at serotonin 5-HT2A and 5-HT2B receptors.^{[1][2]} This dual mechanism of action underlies its clinical application as a prolactin inhibitor in the treatment of hyperprolactinemia and its investigation for other conditions such as pulmonary arterial hypertension.^{[3][4]} This technical guide provides a comprehensive overview of the synthesis, chemical properties, and pharmacological characteristics of trans-dihydrolisuride, presenting key data in a structured format to support research and drug development efforts.

Chemical Properties

Trans-dihydrolisuride is the 9,10-dihydrogenated derivative of lisuride.^{[5][6]} Its chemical and physical properties are summarized in the table below.

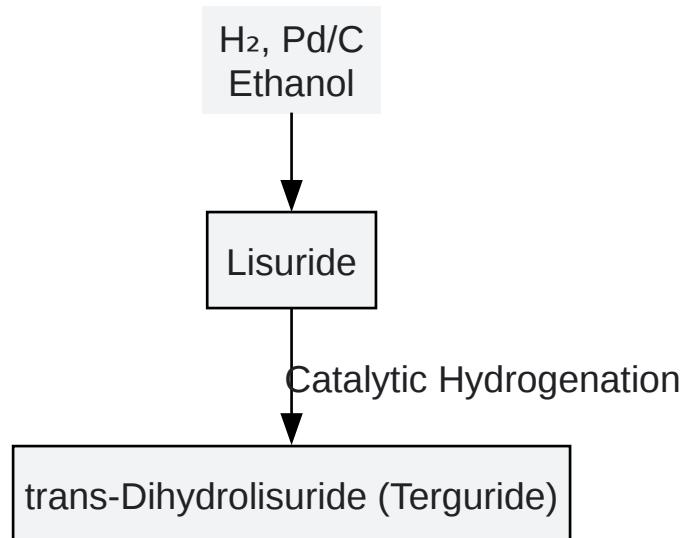
Property	Value
Systematic (IUPAC) Name	1,1-diethyl-3-((8 α)-6-methyl-9,10-didehydroergolin-8-yl)urea
Synonyms	Terguride, (+)-Terguride, (5R,8S,10R)-Terguride, 9,10 α -Dihydrolisuride, Dironyl
Molecular Formula	C ₂₀ H ₂₈ N ₄ O
Molar Mass	340.47 g/mol
Appearance	Off-white to pale beige solid
Solubility	Sparingly soluble in water
Storage	2-8°C Refrigerator

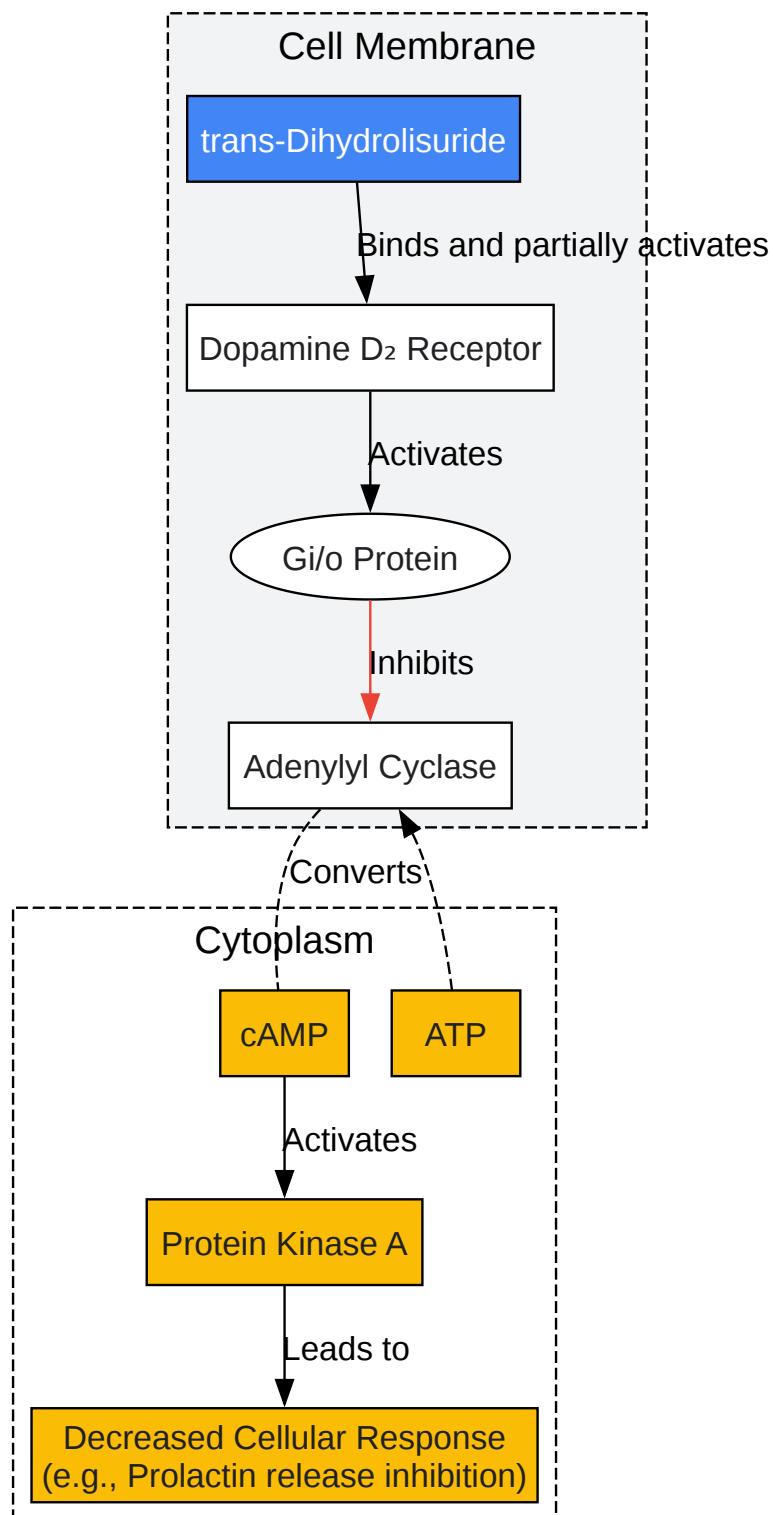
Synthesis

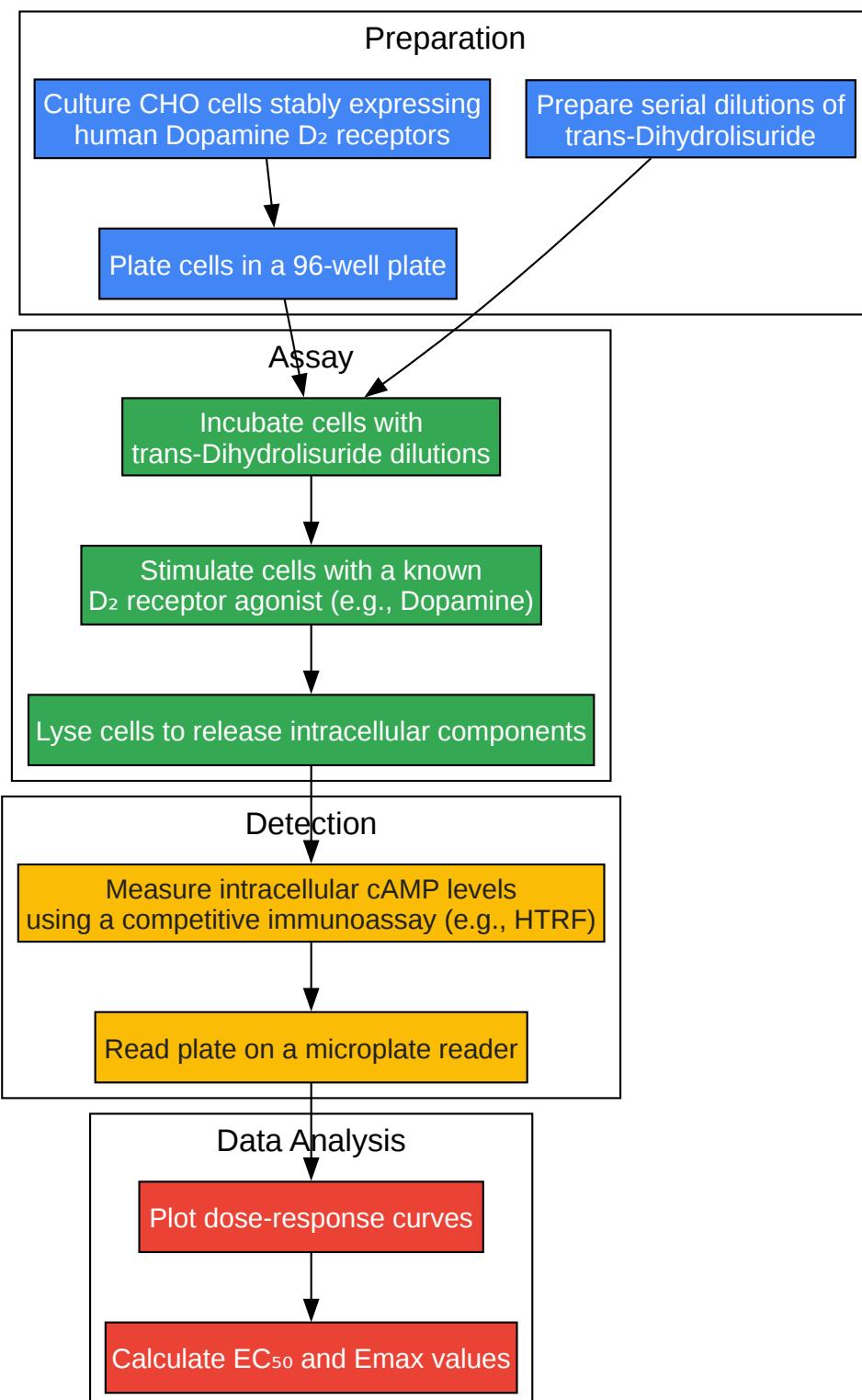
The synthesis of trans-dihydrolisuride is achieved through the catalytic hydrogenation of its precursor, lisuride. This process involves the reduction of the double bond in the D-ring of the ergoline structure. While specific process parameters from industrial synthesis are proprietary, a representative experimental protocol based on established chemical principles for the hydrogenation of ergoline alkaloids is presented below.

Proposed Synthetic Pathway

Proposed Synthesis of trans-Dihydrolisuride



Dopamine D₂ Receptor Signaling Pathway

Workflow for In Vitro D₂ Receptor Functional Assay[Click to download full resolution via product page](#)

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